

Protocol for Safe Handling and Storage of Solid Aluminum Hydride (AlH₃)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum hydride

Cat. No.: B1193915

[Get Quote](#)

Application Note AN-ALH3-001

Introduction

Aluminum hydride (AlH₃), also known as alane, is a powerful reducing agent with a high hydrogen content, making it of significant interest in chemical synthesis and as a potential hydrogen storage material. However, its high reactivity presents considerable handling and storage challenges. This document provides detailed protocols for the safe handling and storage of solid **aluminum hydride** to minimize risks for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical to prevent accidents, including fires, explosions, and exposure to hazardous materials.

Hazards Overview

Solid **aluminum hydride** is a highly reactive and hazardous material. Key hazards include:

- **Pyrophoric:** May ignite spontaneously upon contact with moist air.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Water-Reactive:** Reacts violently and explosively with water and moisture to release flammable hydrogen gas.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Spontaneous Decomposition:** Can decompose spontaneously and explosively, particularly when subjected to heat or at ambient temperatures over prolonged periods.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Powerful Reducing Agent:** Reacts violently with oxidizing agents.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Corrosive: Causes severe skin burns and eye damage.[5]

Data Presentation: Quantitative Parameters

The following tables summarize key quantitative data for the safe handling and storage of **aluminum hydride**.

Table 1: Storage and Decomposition Temperatures

Parameter	Value	References
Recommended Long-Term Storage Temperature	< 10°C (in an inert atmosphere)	[6]
Temperature for Onset of α -AlH ₃ Decomposition	Begins to decompose at 100°C	[7]
Thermal Decomposition Range (at 20.2°C/min)	180°C to 215°C	[6]
Spontaneous Decomposition	Can occur at ambient temperatures	[1][2][4]

Table 2: Incompatible Materials and Fire Extinguishing Agents

Category	Incompatible Materials / Unsuitable Agents	References
General	Water, Moist Air, Alcohols, Acids	[1] [4] [8]
Oxidizers	All oxidizing agents (e.g., perchlorates, nitrates)	[1] [3]
Fire Extinguishers (Unsuitable)	Water, Foam, Carbon Dioxide (CO ₂)	[1] [2] [3] [4]
Fire Extinguishers (Suitable)	Dry Chemical Powder (Class D), Soda Ash, Lime, Dry Sand, Sodium Chloride Powder, Graphite Powder	[1] [2] [3] [4]

Experimental Protocols

Personal Protective Equipment (PPE)

Before handling **aluminum hydride**, the following PPE is mandatory:

- Eye Protection: Tightly fitting safety goggles with side-shields.[\[5\]](#) A full-face shield is recommended for larger quantities.[\[9\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be inspected before use.[\[5\]](#) Consider wearing leather gloves over chemical-resistant gloves for added protection against fire.
- Body Protection: A flame-resistant lab coat is essential.[\[5\]](#) For larger-scale work, flame-resistant clothing is required.
- Respiratory Protection: If there is a risk of inhaling dust, a full-face respirator with an appropriate filter should be used.[\[5\]](#)

Storage Protocol

- Container: Store **aluminum hydride** in a tightly closed, waterproof, and clearly labeled container.[4][5]
- Atmosphere: The container must be stored under an inert atmosphere, such as argon or nitrogen.[4][5]
- Location: Store in a dedicated, cool, dry, and well-ventilated area away from incompatible materials.[4][5] The storage area should be waterproof.
- Temperature: For long-term stability, store at temperatures below 10°C.[6]
- Inventory: Maintain a detailed inventory of the amount and storage date of all **aluminum hydride** containers.

Handling and Dispensing Protocol

Note: All handling of solid **aluminum hydride** should ideally be performed in a glove box under an inert atmosphere.[10] If a glove box is unavailable, work must be conducted in a fume hood with careful control of the atmosphere.

- Preparation:
 - Inform all personnel in the laboratory before beginning work.[11]
 - Ensure a Class D fire extinguisher and a container of dry sand are immediately accessible.[11]
 - Clear the work area of all flammable materials, water sources, and incompatible chemicals.[11][12]
 - Use only non-sparking tools made of materials such as bronze or brass.[5][11]
- Inert Atmosphere Transfer (Glove Box):
 - Transfer the sealed container of **aluminum hydride** into the glove box antechamber.
 - Purge the antechamber with an inert gas (argon is preferred as nitrogen may react with some hydrides).[11]

- Once in the main chamber, carefully open the container.
- Weigh the desired amount of **aluminum hydride** into a pre-dried and tared container.
- Securely close both the primary and secondary containers.
- Remove the containers from the glove box via the antechamber.
- Disposal of Contaminated Materials:
 - All spatulas, weighing boats, and other contaminated equipment must be quenched carefully.
 - Slowly add the contaminated items to a large volume of a less reactive alcohol, such as isopropanol, cooled in an ice bath.
 - Once the reaction has ceased, the solution can be further diluted with water before disposal according to institutional guidelines.

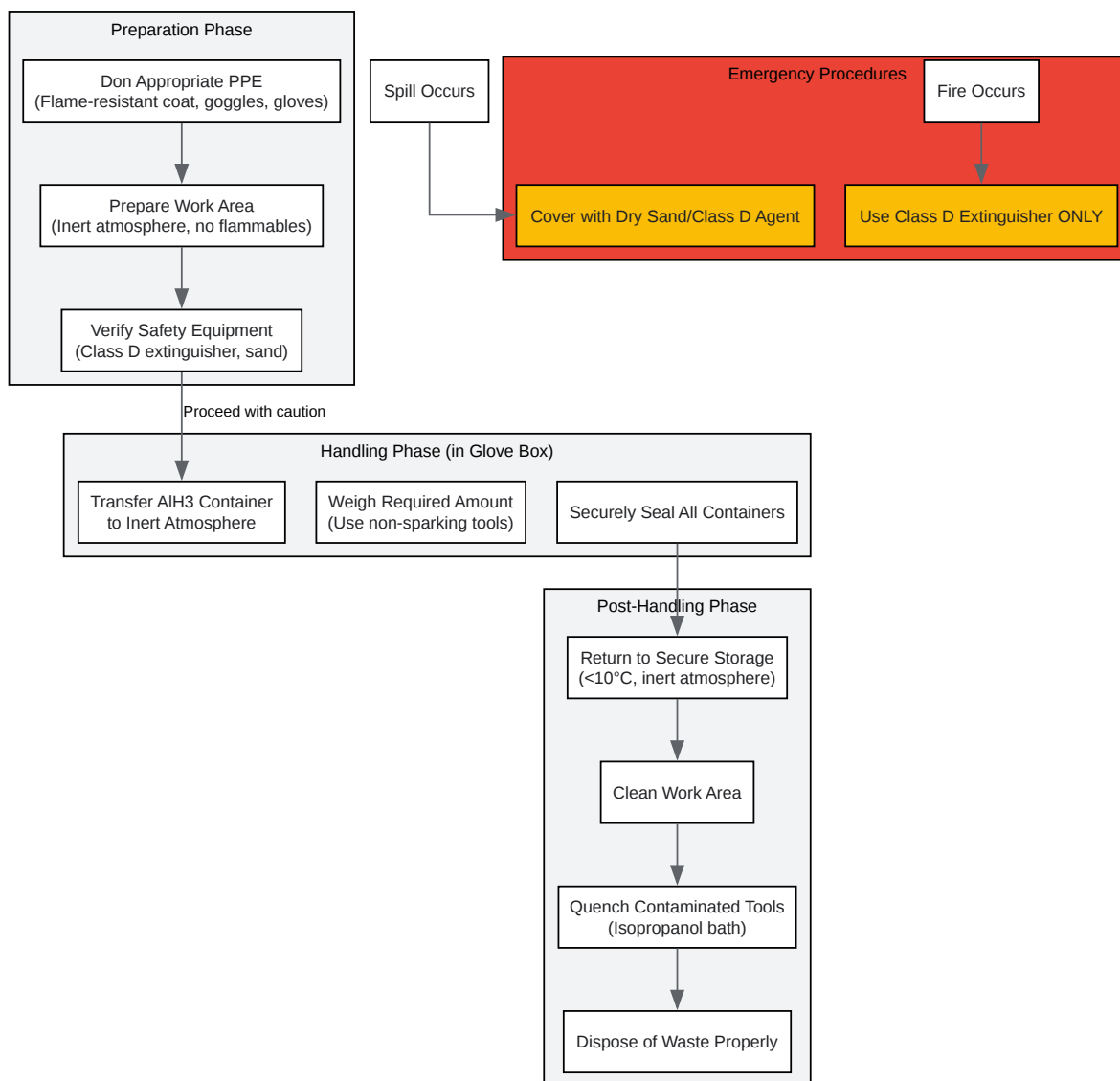
Emergency Procedures

- Spills:
 - Do not use water or any combustible materials to clean up the spill.[\[2\]](#)[\[11\]](#)
 - Cover the spill with a generous amount of dry sand, soda ash, or other Class D absorbent.
[\[2\]](#)
 - Collect the mixture in a clearly labeled, dry container for hazardous waste disposal.[\[5\]](#)
 - Contact your institution's environmental health and safety department for disposal instructions.
- Fire:
 - If a fire occurs, immediately alert all personnel and evacuate the area.
 - If it is safe to do so, use a Class D fire extinguisher (dry chemical, sand, soda ash).[\[2\]](#)[\[3\]](#)[\[4\]](#)

- DO NOT use water, foam, or carbon dioxide extinguishers, as they will exacerbate the fire.
[1][2][3][4]
- Personal Exposure:
 - Skin Contact: Brush off any loose particles, then flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[3][4]
 - Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids, and seek immediate medical attention.[3]
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4][5]

Mandatory Visualization

The following diagram illustrates the logical workflow for the safe handling of solid **aluminum hydride**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of Solid **Aluminum Hydride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ALUMINUM HYDRIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. Aluminum hydride | AlH₃ | CID 14488 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nj.gov [nj.gov]
- 4. echemi.com [echemi.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. Synthesis and Stability of Hydrogen Storage Material Aluminum Hydride - PMC [pmc.ncbi.nlm.nih.gov]
- 8. organicchemistrydata.org [organicchemistrydata.org]
- 9. bruckner.research.uconn.edu [bruckner.research.uconn.edu]
- 10. wcms.uillinois.edu [wcms.uillinois.edu]
- 11. science.uct.ac.za [science.uct.ac.za]
- 12. A Campus Laboratory Fire Involving Lithium Aluminum Hydride – Stanford Environmental Health & Safety [ehs.stanford.edu]
- To cite this document: BenchChem. [Protocol for Safe Handling and Storage of Solid Aluminum Hydride (AlH₃)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193915#protocol-for-handling-and-storage-of-solid-aluminum-hydride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com